

Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3: A Technical Overview of its Chemical Properties

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Compound of Interest

Compound Name: *Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3**. This deuterated derivative of crotonaldehyde's 2,4-dinitrophenylhydrazone is primarily utilized as an internal standard in quantitative analytical methodologies, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), for the detection and quantification of crotonaldehyde. Its isotopic labeling provides a distinct mass signature, enabling precise differentiation from the naturally occurring analyte.

Core Chemical and Physical Properties

The fundamental physicochemical properties of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** are summarized in the table below. These properties are crucial for its handling, storage, and application in analytical methods.

Property	Value
Chemical Name	Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3
Synonyms	2-Butenal, (4,6-dinitrophenyl-2,3,5-d3)hydrazone; Crotonaldehyde-d3 DNPH
CAS Number	259824-64-1
Molecular Formula	C ₁₀ H ₇ D ₃ N ₄ O ₄
Molecular Weight	253.23 g/mol
Appearance	Orange to brown to dark red powder/crystal
Melting Point	184-188 °C
Boiling Point	406.1 ± 45.0 °C at 760 mmHg (Predicted)
Density	1.4 ± 0.1 g/cm ³ (Predicted)
Flash Point	199.4 ± 28.7 °C (Predicted)
Isotopic Purity	≥99 atom % D
Assay	≥98% (CP)

Spectroscopic Data

Spectroscopic analysis is fundamental to the structural confirmation and identification of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3**. Below is a summary of expected spectroscopic characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific ¹H NMR spectral data for the deuterated compound is not readily available in the public domain, the spectrum of the non-deuterated analogue, Crotonaldehyde 2,4-dinitrophenylhydrazone, would show characteristic signals for the vinyl, methyl, and aromatic protons. In the deuterated version, the signals corresponding to the deuterated positions on the dinitrophenyl ring would be absent or significantly diminished.

Mass Spectrometry (MS)

Mass spectrometry is a key technique for confirming the identity and isotopic enrichment of this compound. The mass spectrum will exhibit a molecular ion peak corresponding to the mass of the deuterated molecule.

- Expected Molecular Ion $[M]^+$: m/z 253.23

Fragmentation patterns are crucial for structural elucidation. For dinitrophenylhydrazone derivatives of unsaturated aldehydes like crotonaldehyde, characteristic fragmentation includes the loss of the nitro group (NO_2) and cleavage of the C-N and N-N bonds.

Infrared (IR) Spectroscopy

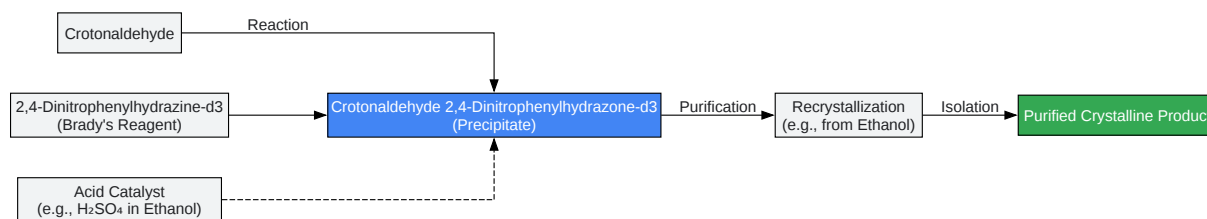
The IR spectrum of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** will display characteristic absorption bands corresponding to its functional groups.

Functional Group	Expected Wavenumber (cm^{-1})
N-H Stretching	~3300
C-H Stretching (aromatic and vinylic)	~3100-3000
C=N Stretching	~1620
C=C Stretching	~1600
NO_2 Stretching (asymmetric and symmetric)	~1550 and ~1340
C-D Stretching	~2200

Experimental Protocols

Synthesis of 2,4-Dinitrophenylhydrazone Derivatives (General Procedure)

The synthesis of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** follows the general principle of forming a hydrazone from an aldehyde or ketone and 2,4-dinitrophenylhydrazine (Brady's reagent). A deuterated form of 2,4-dinitrophenylhydrazine would be used to synthesize the titled compound.



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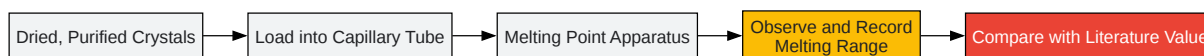
Caption: General synthesis workflow for **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3**.

Methodology:

- Preparation of Brady's Reagent: Dissolve 2,4-dinitrophenylhydrazine-d₃ in a suitable solvent, typically ethanol or methanol, containing a catalytic amount of a strong acid, such as sulfuric acid.
- Reaction: Add crotonaldehyde to the prepared Brady's reagent solution. The reaction mixture is typically stirred at room temperature or gently warmed to facilitate the reaction.
- Precipitation: The **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d₃** product, being sparingly soluble, will precipitate out of the solution as a colored solid.
- Isolation: The precipitate is collected by filtration, usually under vacuum.
- Purification: The crude product is purified by recrystallization from a suitable solvent, such as ethanol, to yield the final crystalline product.

Melting Point Determination

The melting point is a critical parameter for assessing the purity of the synthesized compound.



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Caption: Workflow for melting point determination.

Methodology:

- A small amount of the dry, purified crystalline product is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The temperature is gradually increased, and the range from which the solid begins to melt until it becomes completely liquid is recorded.
- A sharp melting point range close to the literature value indicates a high degree of purity.

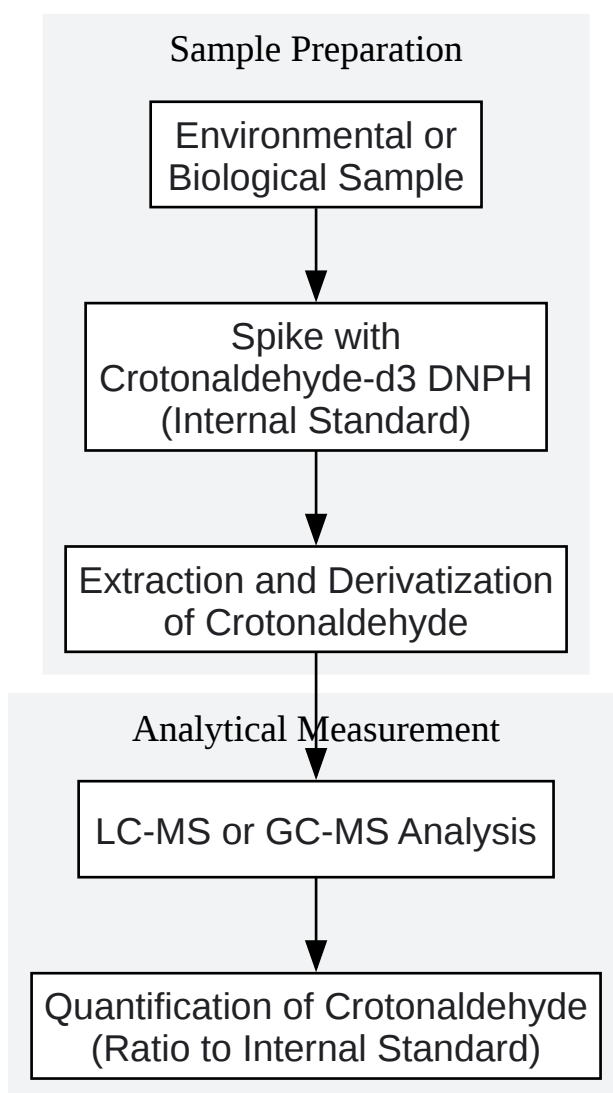
Safety and Handling

Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3 should be handled with care in a laboratory setting.

- Hazard Classifications: Eye Irritant 2, Skin Irritant 2, STOT SE 3 (Specific Target Organ Toxicity - Single Exposure, Respiratory system).[\[1\]](#)
- Signal Word: Warning.[\[1\]](#)
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[1\]](#)
- Precautionary Statements: P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[\[1\]](#)
- Storage: Store at room temperature.[\[2\]](#) It is a combustible solid.[\[1\]](#)

Applications in Research and Development

The primary application of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** is as an internal standard for the quantification of crotonaldehyde in various matrices.[3] Crotonaldehyde is a hazardous air pollutant and a product of lipid peroxidation, making its accurate measurement important in environmental monitoring and biomedical research. The use of a deuterated standard allows for correction of analyte loss during sample preparation and instrumental analysis, leading to more accurate and precise results.



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Caption: Logical workflow for the use of Crotonaldehyde-d3 DNPH as an internal standard.

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